

Check Availability & Pricing

# Technical Description of the Pratt & Whitney TAM 146040 Panel

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	ON 146040	
Cat. No.:	B1139225	Get Quote

For clarity, the following is a description of the Pratt & Whitney TAM 146040 panel based on its actual application in the aerospace and industrial testing industries.

The TAM 146040 panel is a standardized test piece used to monitor the performance of a liquid penetrant inspection system.[1] This method is employed to detect surface-breaking defects in non-porous materials. The panel is a critical tool for ensuring the reliability and consistency of the penetrant inspection process.

## Function and Purpose:

The primary purpose of the TAM panel is to provide a daily verification of the entire penetrant processing system.[1] It helps to ensure that all steps, including the application of the penetrant, emulsifier (if used), and developer, are functioning correctly.[1] A significant change in the system's performance, which could lead to flawed parts being incorrectly approved, can be detected by observing the indications on the panel.[1] It is important to note that the TAM panel is designed to monitor for sudden changes in the system and is not used to measure the sensitivity of the penetrant itself.[1]

## Physical Characteristics:

The panel is typically a 4-inch by 6-inch rectangular plate made of stainless steel, approximately 0.085 inches thick.[1] One side of the panel has a strip of heavy chrome plating which contains five "starburst" crack patterns of progressively smaller sizes.[1] The other part



of the front surface is grit-blasted to a uniform roughness, which is used to evaluate the removal of excess penetrant from the background.[1]

Specification	Description	
Material	Stainless Steel	
Dimensions	4 inches x 6 inches	
Thickness	0.085 inches	
Features	- Heavy chrome plating on one portion of a side Five evenly spaced, progressively smaller "starburst" crack patterns within the chrome plating A grit-blasted surface for background evaluation.	

## Operational Use:

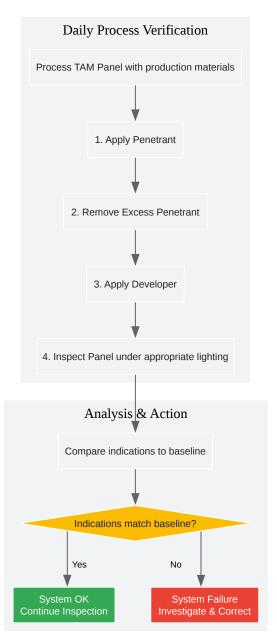
The TAM panel is processed along with the parts being inspected. The inspector then observes the indications on the panel and compares them to a baseline established with fresh, unused penetrant materials.[1] The number and quality of the visible crack indications are recorded. Any deviation from the baseline indicates a potential issue with the penetrant system, such as contamination of the materials or a shift in processing parameters.[2]

## **Workflow for System Performance Check**

The following diagram illustrates the general workflow for using a TAM 146040 panel to perform a system performance check.







Click to download full resolution via product page

Workflow for a daily penetrant system performance check using a TAM panel.



In summary, the Pratt & Whitney TAM 146040 panel is a specialized tool for quality control in industrial non-destructive testing and has no application in the field of life sciences.

## **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. cvmgroup.co.th [cvmgroup.co.th]
- 2. scribd.com [scribd.com]
- To cite this document: BenchChem. [Technical Description of the Pratt & Whitney TAM 146040 Panel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139225#what-is-a-pratt-whitney-tam-146040-panel]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com